

# Technical Guide: Physicochemical Properties and Melting Point Determination of 3-Nitrophenylacetonitrile

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## Compound of Interest

Compound Name: 3-Nitrophenylacetonitrile

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This technical guide provides a comprehensive overview of the physicochemical properties of **3-Nitrophenylacetonitrile**, with a detailed focus on its melting point. This document includes experimental protocols for melting point determination and a summary of key quantitative data.

## Introduction to 3-Nitrophenylacetonitrile

**3-Nitrophenylacetonitrile**, also known as m-nitrobenzyl cyanide, is an organic compound with the chemical formula  $C_8H_6N_2O_2$ .<sup>[1]</sup> It presents as a pale yellow to light brown crystalline solid.<sup>[1][2]</sup> This compound serves as a valuable building block in organic synthesis, particularly in the preparation of pharmaceutical intermediates, dyes, and flavors.<sup>[1]</sup>

## Physicochemical Data

The key physicochemical properties of **3-Nitrophenylacetonitrile** are summarized in the table below for easy reference and comparison.

Property	Value
Melting Point	60-62 °C[1][2][3]
Boiling Point	180 °C at 3 mmHg[1][2][3]
Molecular Weight	162.15 g/mol [1][3][4]
Chemical Formula	C8H6N2O2[1][4]
CAS Number	621-50-1[1][4]
Appearance	Pale Yellow to Light Brown Solid[1][2]
Solubility	Soluble in Chloroform, Ethyl Acetate[1][2]
Density	~1.326 g/cm <sup>3</sup> (estimate)[1][2]

## Experimental Protocol: Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. Pure compounds typically exhibit a sharp melting point range of 0.5-1.0°C, whereas impurities can lead to a depressed and broader melting range.[5] The following is a standard protocol for determining the melting point of **3-Nitrophenylacetonitrile** using a capillary melting point apparatus.[6][7]

Materials and Equipment:

- **3-Nitrophenylacetonitrile** sample
- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)[6]
- Spatula
- Watch glass or weighing paper
- Mortar and pestle (optional, for grinding)

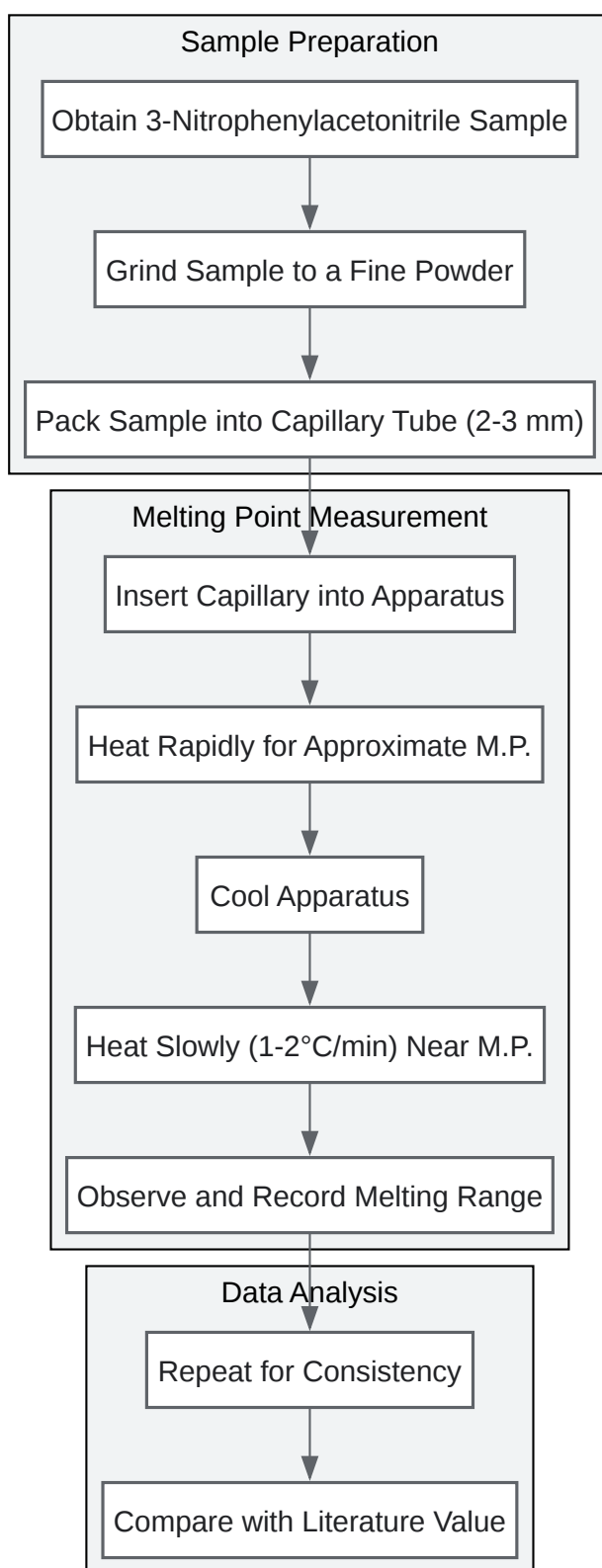
Procedure:

- Sample Preparation:
  - Place a small amount of the **3-Nitrophenylacetonitrile** sample on a clean, dry watch glass.<sup>[7]</sup>
  - If the crystals are large, gently crush them into a fine powder using a spatula or a mortar and pestle.<sup>[6]</sup>
- Packing the Capillary Tube:
  - Press the open end of a capillary tube into the powdered sample, forcing a small amount of the solid into the tube.<sup>[7]</sup>
  - Invert the tube and gently tap the sealed end on a hard surface to pack the sample tightly into the bottom.<sup>[7]</sup>
  - Continue this process until the packed sample height is approximately 2-3 mm.
- Melting Point Measurement:
  - Place the packed capillary tube into the sample holder of the melting point apparatus.
  - Rapid Determination (Optional but Recommended): For an unknown sample, it is advisable to first perform a rapid heating to get an approximate melting point. Heat at a rate of about 10°C per minute.<sup>[7]</sup>
  - Accurate Determination: Allow the apparatus to cool to at least 10-15°C below the approximate melting point.<sup>[8]</sup>
  - Begin heating at a slow, controlled rate, approximately 1-2°C per minute, as the temperature approaches the expected melting point.<sup>[7]</sup>
  - Observe the sample closely through the magnifying lens.
  - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).

- Continue heating at the same slow rate and record the temperature at which the last crystal melts (the end of the melting range).
- Data Recording and Analysis:
  - The recorded temperature range is the melting point of the sample.
  - For high accuracy, repeat the determination with a fresh sample in a new capillary tube.<sup>[6]</sup> Consistent results from two or more trials should be obtained.

## Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the melting point determination experiment.



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Caption: Workflow for Melting Point Determination.

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